

Ecotoxicological comparison of Acid Yellow 199 and other acid dyes

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B3151290

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An Ecotoxicological Comparison of **Acid Yellow 199** and Other Acid Dyes

Introduction

Acid dyes are a class of water-soluble, anionic dyes extensively used in the textile industry for coloring protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1] A significant portion of these dyes belongs to the azo class, characterized by one or more azo groups (-N=N-). While effective and economical, the release of azo dyes into industrial effluents is a major environmental concern.[2][3] Their complex aromatic structures make them resistant to degradation, and their presence in water bodies can reduce light penetration, affecting photosynthesis.[4] A primary toxicological concern is the potential for azo dyes to break down under anaerobic conditions into aromatic amines, which can be carcinogenic and mutagenic.[4]

This guide provides an objective ecotoxicological comparison of **Acid Yellow 199**, a monoazo dye, with other classes of acid dyes, including metal-complex and disazo dyes. Due to a notable lack of publicly available quantitative ecotoxicity data for many specific dyes, including **Acid Yellow 199**, this comparison relies on qualitative assessments based on chemical structure, available safety data, and data from representative dyes of different classes. The aim is to provide researchers, scientists, and drug development professionals with a framework for making more environmentally conscious decisions.

Comparative Ecotoxicological Analysis

The ecotoxicological profile of a dye is determined by several factors, including its acute toxicity to aquatic organisms, its biodegradability, and the toxicity of its degradation byproducts. Azo dyes are generally considered harmful to aquatic life, and their environmental impact can vary based on their specific chemical structure (e.g., monoazo vs. disazo) and the presence of substituents or metal complexes.

Data Presentation

The following table summarizes the qualitative and available quantitative ecotoxicological data for **Acid Yellow 199** and other representative acid and related dyes. The significant data gaps for specific dyes highlight the need for further research.

Parameter	Acid Yellow 199 (Monoazo)	Other Monoazo Dyes (e.g., Acid Yellow 151)	Disazo Dyes (General)	Metal-Complex Dyes (e.g., Acid Yellow 232)	Anthraquinone Dyes (e.g., Reactive Blue 19)
Acute Aquatic Toxicity	Stated as "Harmful to aquatic life with long lasting effects". No specific LC50/EC50 data available.	General toxicity associated with azo dyes.	Generally present higher levels of toxicity compared to monoazo dyes.	Potentially high due to the presence of heavy metals (e.g., Cr, Co) in addition to the azo structure.	Generally moderate to high toxicity; often higher than azo dyes. EC50 > 100 mg/L for <i>Vibrio fischeri</i> .
Biodegradability	Azo dyes are generally resistant to aerobic biodegradation. One study showed 76.4% decolorization using laccase enzyme.	Azo dyes are often recalcitrant.	Generally resistant to aerobic biodegradation.	Generally low due to complex structure and metal content.	Generally more resistant to biodegradation than azo dyes.
Primary Ecotoxicological Concern	Persistence and potential formation of toxic aromatic amines under anaerobic conditions.	Persistence and potential formation of toxic aromatic amines.	Higher aquatic toxicity and formation of aromatic amines.	Release of toxic heavy metals and persistent organic pollutants.	High persistence and aquatic toxicity. Does not form aromatic amines.

Discussion of Ecotoxicological Profiles

- **Acid Yellow 199** and other Monoazo Dyes: As a monoazo dye, the primary concerns for **Acid Yellow 199** are its persistence and the generation of potentially harmful aromatic amines upon degradation. The GHS classification "Harmful to aquatic life with long lasting effects" indicates a significant environmental risk. While specific toxicity values are unavailable, monoazo acid dyes are generally considered to have lower to moderate toxicity compared to other dye classes.
- Disazo Dyes: Dyes with two azo groups (disazo) have been shown to exhibit higher toxicity than their monoazo counterparts. This increased toxicity is likely related to their larger molecular size and the potential to release a more complex mixture of aromatic amines.
- Metal-Complex Dyes: These dyes, such as Acid Yellow 232, contain chromium or cobalt integrated into their structure to improve fastness properties. This introduces a significant additional ecotoxicological risk: the release of toxic heavy metal ions into the environment, which are highly toxic to aquatic life and are not biodegradable. Therefore, non-metal-complex dyes like **Acid Yellow 199** are often considered a lower-risk alternative.
- Anthraquinone Dyes: This class of dyes provides a different point of comparison. They do not contain an azo bond and therefore do not produce aromatic amines. However, they are often more resistant to biodegradation and can exhibit higher acute aquatic toxicity than azo dyes.

Experimental Protocols

Standardized testing protocols are crucial for comparing the ecotoxicological properties of different chemicals. The following are summaries of key methods recommended by the Organisation for Economic Co-operation and Development (OECD).

Daphnia sp., Acute Immobilisation Test (OECD 202)

This test assesses the acute toxicity of a substance to planktonic crustaceans, typically *Daphnia magna*.

- Principle: Young daphnids, aged less than 24 hours, are exposed to the test substance at a range of concentrations for 48 hours.
- Procedure:

- A geometric series of at least five test concentrations and a control are prepared.
- Test vessels are filled with the prepared solutions, and at least 20 daphnids (usually in replicates of 5) are introduced into each concentration.
- The daphnids are incubated for 48 hours at $20 \pm 1^{\circ}\text{C}$ with a 16:8h light/dark photoperiod.
- Observations are made at 24 and 48 hours to count the number of immobilized daphnids (those unable to swim within 15 seconds of gentle agitation).
- Endpoint: The EC50 (Median Effective Concentration) is calculated, which is the concentration that immobilizes 50% of the daphnids after 48 hours.

Fish, Acute Toxicity Test (OECD 203)

This test evaluates the acute lethal toxicity of a substance to freshwater fish.

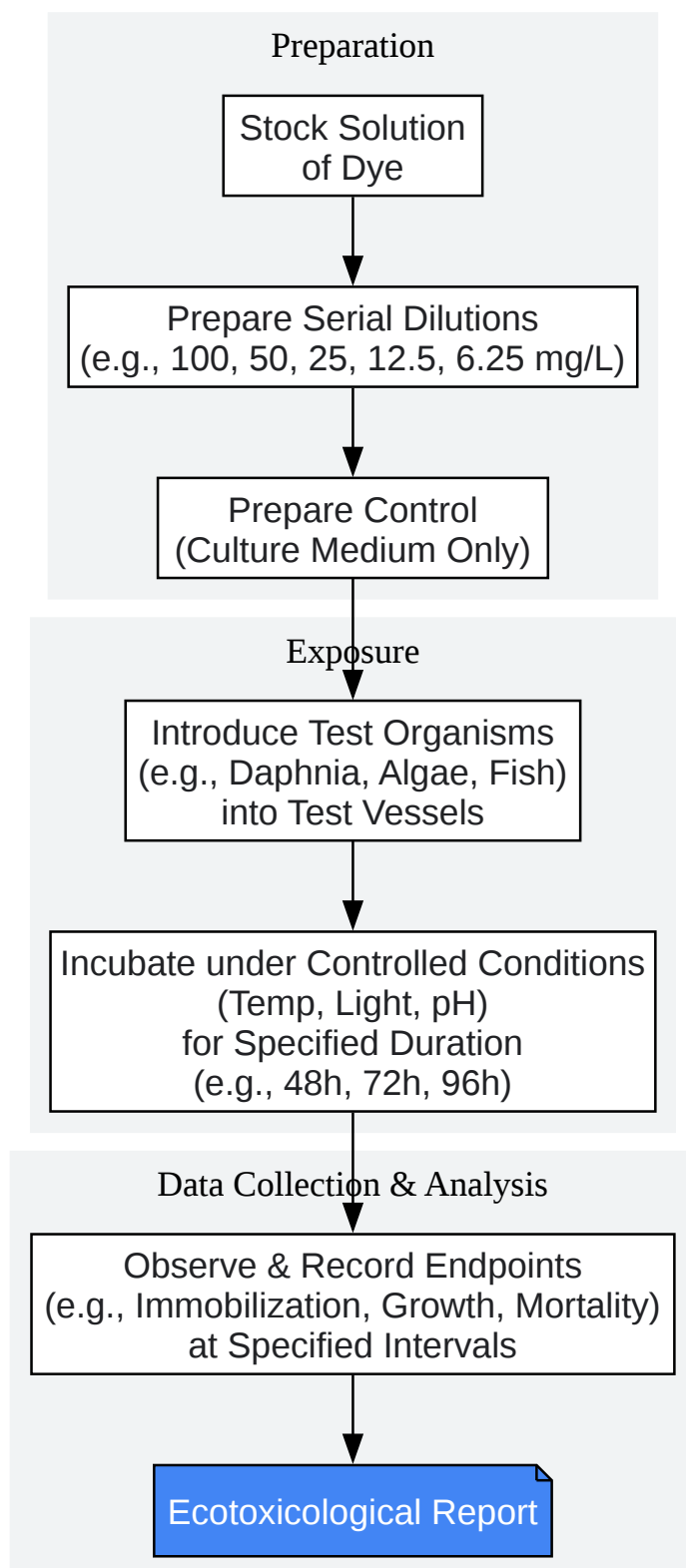
- Principle: Fish are exposed to the test substance for a 96-hour period, and mortality is observed.
- Procedure:
 - Groups of fish (e.g., 7-10 per group) are exposed to a series of concentrations of the test substance, plus a control group.
 - The test is typically conducted as a semi-static test (renewal of test solutions every 24-48 hours) or a flow-through test to maintain constant exposure concentrations.
 - Water quality parameters like temperature, pH, and dissolved oxygen are monitored throughout the test.
 - Mortality is recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 (Median Lethal Concentration) is determined, which is the concentration of the substance estimated to be lethal to 50% of the test fish over the 96-hour period.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201)

This test assesses the toxicity of a substance to primary producers, such as the green alga *Pseudokirchneriella subcapitata*.

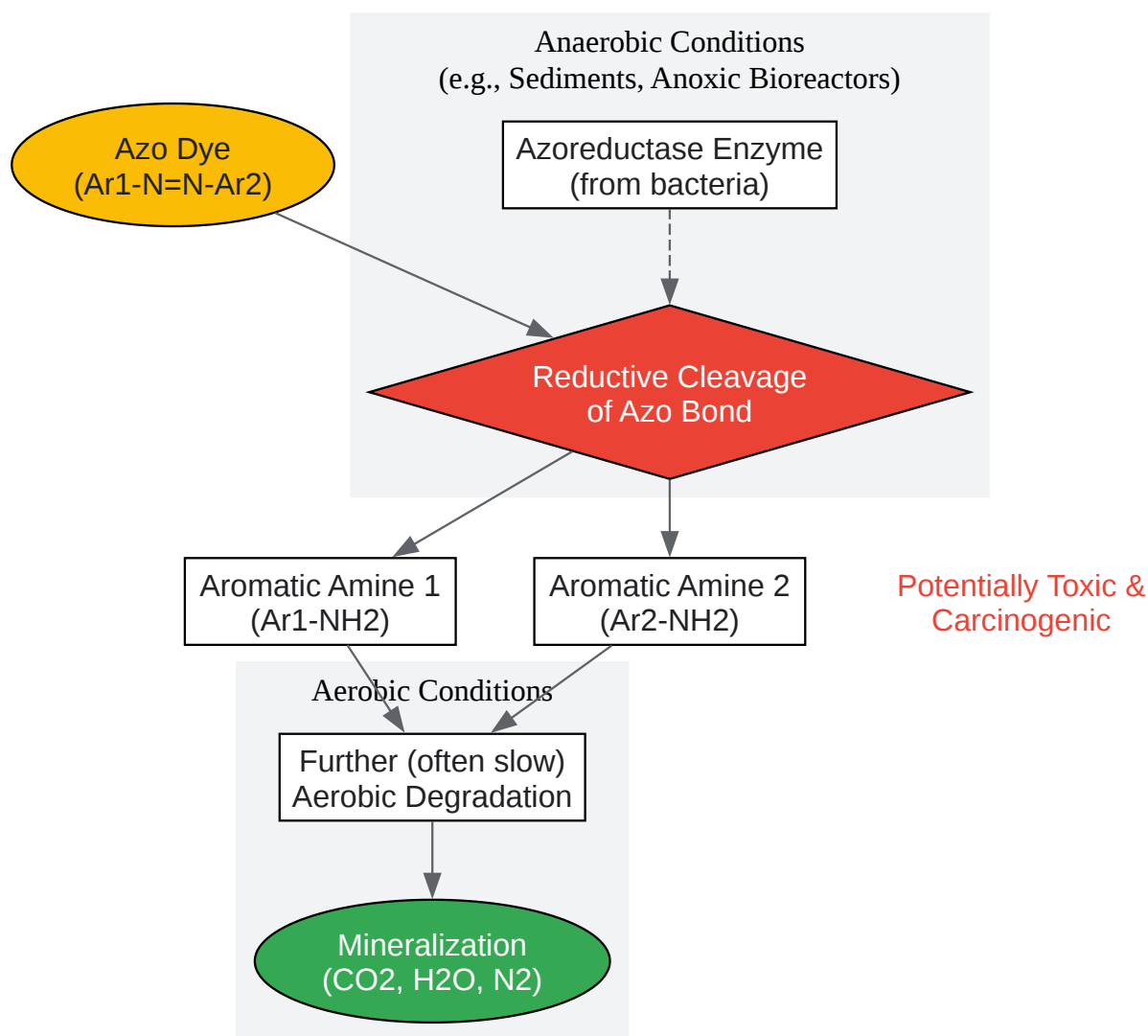
- Principle: An exponentially growing culture of algae is exposed to various concentrations of the test substance over 72 hours. The effect on cell growth is measured.
- Procedure:
 - A nutrient-rich medium is prepared, and a series of test concentrations and a control are set up in flasks or microplates.
 - A low concentration of an exponentially growing algal culture is inoculated into each test vessel.
 - The cultures are incubated under continuous, uniform illumination and constant temperature (21-24°C) for 72 hours.
 - Algal growth (biomass) is measured at least daily using methods like cell counts with a microscope, or more automated methods like measuring fluorescence or absorbance.
- Endpoint: The EC50 is calculated based on the inhibition of growth (either growth rate or yield) relative to the control. This is the concentration that causes a 50% reduction in algal growth.

Mandatory Visualization



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Caption: General workflow for aquatic ecotoxicity testing.



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Caption: General biodegradation pathway of azo dyes.

Conclusion

The ecotoxicological comparison of acid dyes reveals a complex landscape where the environmental risk is highly dependent on chemical structure. While a definitive quantitative

ranking is hindered by a lack of specific data for many dyes, including **Acid Yellow 199**, a qualitative assessment provides valuable guidance.

- **Acid Yellow 199**, as a monoazo dye without a metal complex, likely presents a lower ecotoxicological risk than metal-complex dyes and potentially higher-toxicity disazo dyes.
- The primary environmental concern for all azo dyes remains their persistence and the formation of potentially hazardous aromatic amines during anaerobic degradation.
- Alternatives like anthraquinone dyes eliminate the risk of aromatic amine formation but may present other challenges, such as higher aquatic toxicity and greater resistance to biodegradation.

This guide underscores the critical importance of comprehensive ecotoxicological testing for all dyes. Researchers and industry professionals must consider the entire life cycle and degradation pathway of a dye, rather than relying on a single toxicity metric, to make environmentally responsible choices.

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